

# Application Notes and Protocols: VM4-037

## Imaging in Animal Models of Kidney Cancer

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### Compound of Interest

Compound Name: VM4-037

Cat. No.: B611697

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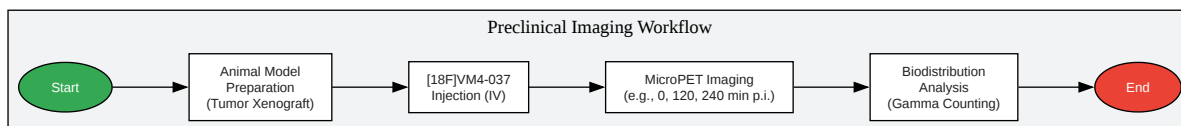
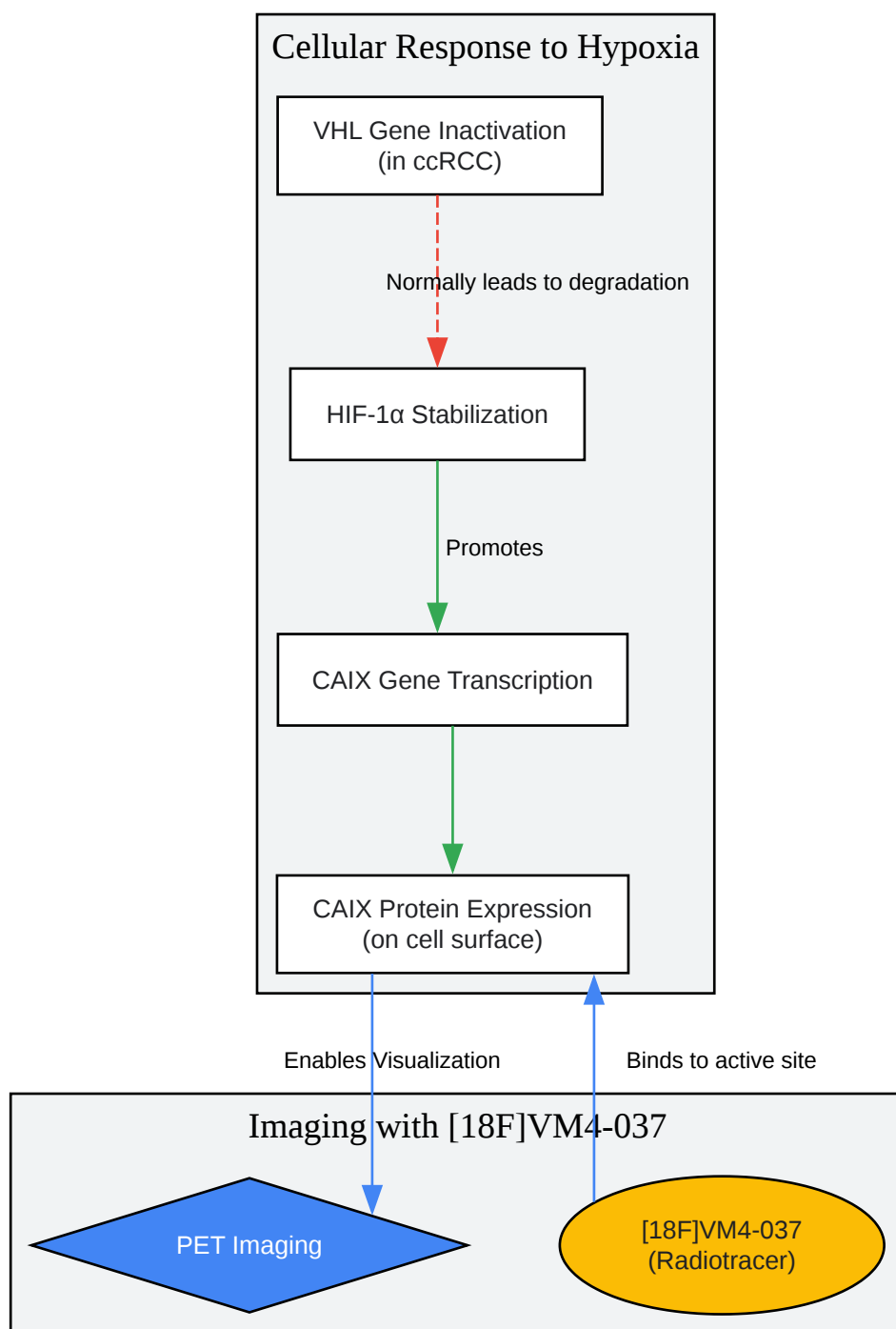
For Researchers, Scientists, and Drug Development Professionals

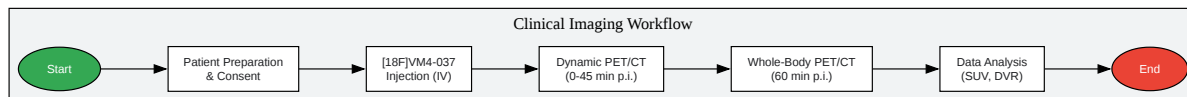
## Introduction

**VM4-037** is a small-molecule positron emission tomography (PET) radiotracer designed to target Carbonic Anhydrase IX (CAIX), a transmembrane enzyme frequently overexpressed in clear cell renal cell carcinoma (ccRCC).[1][2][3] The expression of CAIX is regulated by the von Hippel-Lindau (VHL) tumor suppressor gene, which is commonly inactivated in ccRCC, leading to the stabilization of hypoxia-inducible factor (HIF) and subsequent upregulation of CAIX.[1][3] This makes CAIX an attractive biomarker for the non-invasive imaging and characterization of ccRCC. These application notes provide an overview of the use of [18F]**VM4-037** in preclinical animal models of kidney cancer, including experimental protocols and a summary of key quantitative data.

## Mechanism of Action

[18F]**VM4-037** binds to the active site of CAIX and, to a lesser extent, Carbonic Anhydrase XII (CAIXII). In the hypoxic tumor microenvironment characteristic of many solid tumors, including ccRCC, the upregulation of CAIX plays a crucial role in maintaining intracellular pH by catalyzing the reversible hydration of carbon dioxide to bicarbonate and a proton. By targeting CAIX, [18F]**VM4-037** allows for the in vivo visualization of tumors expressing this biomarker.





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## References

- 1. CAIX-targeted PET imaging agents based on acetazolamide small molecule for clear cell renal cell carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. [64Cu]XYIMSR-06: A dual-motif CAIX ligand for PET imaging of clear cell renal cell carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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